

Physicochemical properties of Sunset Yellow FCF in aqueous solution

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Compound of Interest

Compound Name: *C16H10N2Na2O7S2*

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An In-depth Technical Guide to the Physicochemical Properties of Sunset Yellow FCF in Aqueous Solution

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of Sunset Yellow FCF (FD&C Yellow No. 6) in aqueous solutions. The information collated herein is intended to support research, scientific analysis, and formulation development involving this widely used excipient.

General Physicochemical Properties

Sunset Yellow FCF is a synthetic orange azo dye.^[1] Its chemical structure and general properties are summarized below.

Table 1: General Properties of Sunset Yellow FCF

Property	Value	Reference(s)
Chemical Name	Disodium 6-hydroxy-5-[(4-sulfophenyl)azo]-2-naphthalenesulfonate	[1]
Synonyms	FD&C Yellow No. 6, Orange Yellow S, C.I. 15985, E110	[2]
CAS Number	2783-94-0	[1]
Molecular Formula	C ₁₆ H ₁₀ N ₂ Na ₂ O ₇ S ₂	[1]
Molecular Weight	452.36 g/mol	[3]
Appearance	Orange-red powder or granules	[1][4]
Odor	Odorless	[4]

Solubility in Aqueous Solution

Sunset Yellow FCF is readily soluble in water.[1] The presence of two sulfonate groups and a hydroxyl group contributes to its hydrophilic nature.[3] Its solubility is influenced by temperature.

Table 2: Aqueous Solubility of Sunset Yellow FCF at Different Temperatures

Temperature (°C)	Solubility (g/100 mL)	Reference(s)
0	6.9	[4]
24	5-10	[2]
25	19	[2]

Stability and Degradation in Aqueous Solution

The stability of Sunset Yellow FCF is influenced by pH, light, and oxidizing agents.[2][4] In aqueous solutions, its color is pH-dependent; it is yellow-orange in neutral and acidic

conditions and red-brown in basic solutions.[1] The dye shows good stability between pH 3 and 8.[2]

Degradation of Sunset Yellow FCF can occur through various mechanisms, including oxidation. The degradation often follows pseudo-first-order kinetics. For instance, in the presence of Fenton's reagent, complete decolorization and significant mineralization can be achieved.[5]

Spectral Properties

Sunset Yellow FCF exhibits characteristic absorption maxima in the UV-Visible range, which are dependent on the pH of the aqueous solution.

Table 3: UV-Visible Absorption Maxima of Sunset Yellow FCF

Condition	λ_{max} (nm)	Reference(s)
In water	480	[2]
In methanol and ammonium acetate buffer	482	[6]
pH 1	~480	
pH 13	~443 (with a shoulder at 500)	

The molar extinction coefficient (ϵ) in water at 479-485 nm is reported to be $\geq 20,000 \text{ M}^{-1}\text{cm}^{-1}$. [2]

Acid-Base Properties

The pKa of Sunset Yellow FCF is reported to be 0 at 20 °C.[4][7] This low value indicates that it is a strong acid and exists predominantly in its anionic form in typical aqueous solutions.

Experimental Protocols

UV-Visible Spectrophotometric Analysis

This method is commonly used for the quantification of Sunset Yellow FCF in aqueous solutions.

- Instrumentation: A double-beam UV-Vis spectrophotometer.
- Procedure:
 - Prepare a standard stock solution of Sunset Yellow FCF (e.g., 1×10^{-3} mol L⁻¹) in distilled water.[\[8\]](#)
 - Prepare a series of standard solutions with decreasing concentrations by diluting the stock solution.[\[8\]](#)
 - Record the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}), typically around 482 nm, using distilled water as a blank.[\[8\]](#)[\[9\]](#)
 - Construct a calibration curve by plotting absorbance versus concentration.
 - Measure the absorbance of the unknown sample solution and determine its concentration from the calibration curve.

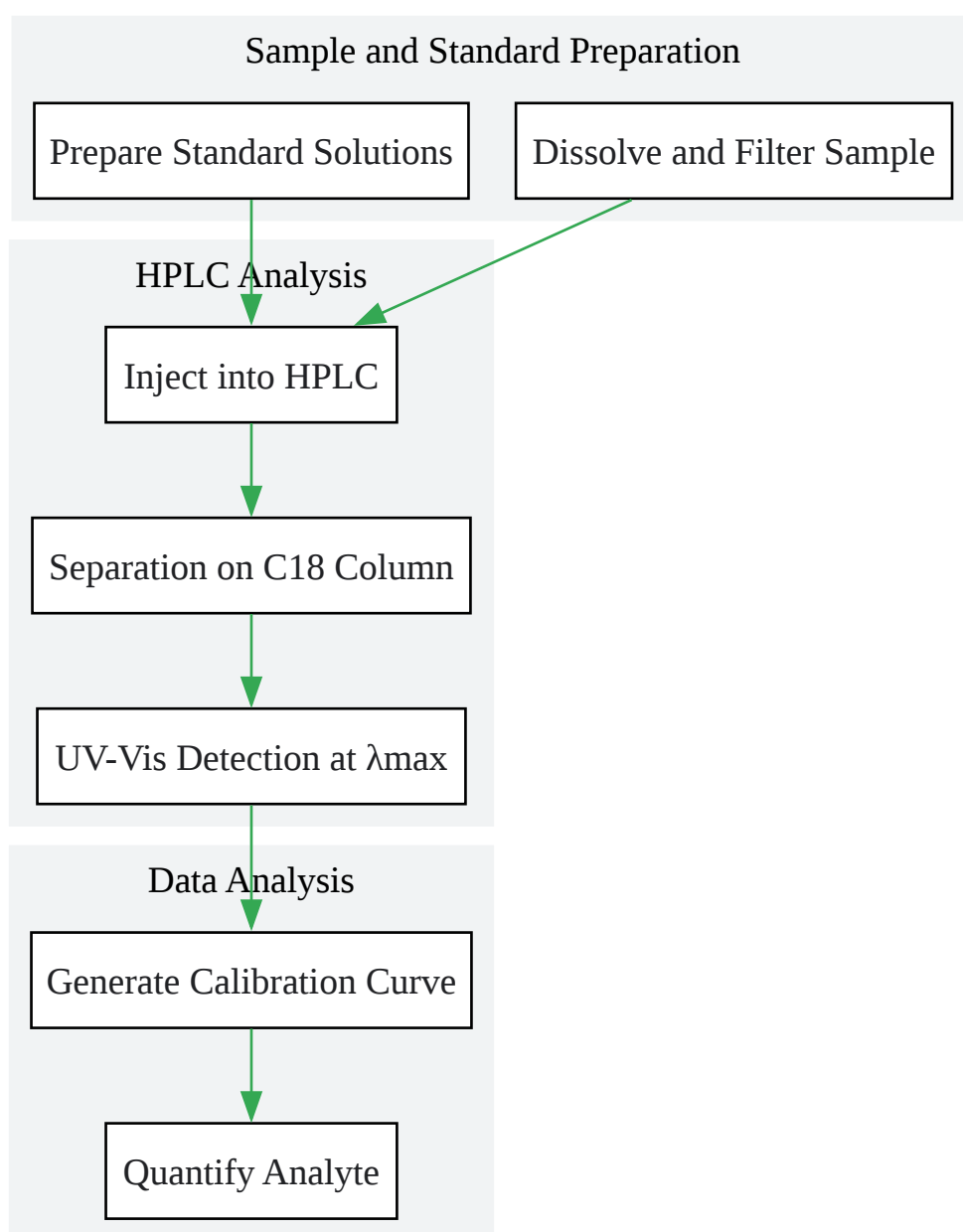
UV-Vis Spectrophotometric Analysis Workflow

High-Performance Liquid Chromatography (HPLC) Analysis

HPLC is a more selective and sensitive method for the determination of Sunset Yellow FCF, especially in complex matrices.

- Instrumentation: A standard HPLC system with a UV-Vis or photodiode array (PDA) detector.
- Column: A C18 reversed-phase column is commonly used.[\[10\]](#)
- Mobile Phase: A typical mobile phase consists of a mixture of an aqueous buffer (e.g., sodium acetate buffer, pH ~4.0) and an organic solvent like acetonitrile.[\[10\]](#) An isocratic or gradient elution can be employed.
- Procedure:
 - Prepare standard solutions of Sunset Yellow FCF in the mobile phase or a suitable solvent.

- Prepare the sample by dissolving it in the mobile phase and filtering it through a 0.2 μm or 0.45 μm syringe filter.^[1]
- Inject the standards and sample into the HPLC system.
- Monitor the elution at the λ_{max} of Sunset Yellow FCF (e.g., 482 nm).
- Quantify the analyte by comparing the peak area of the sample to a calibration curve generated from the standards.

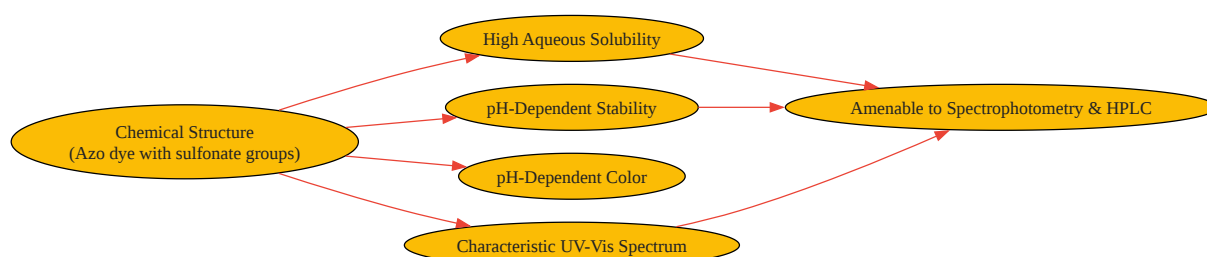


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HPLC Analysis Workflow

Logical Relationships and Signaling Pathways

The physicochemical properties of Sunset Yellow FCF are interconnected. For instance, its solubility and stability are direct consequences of its chemical structure, particularly the presence of ionizable sulfonate groups.

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Interrelationship of Physicochemical Properties

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